verifying purity of 3-Quinolin-6-ylphenol using elemental analysis

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Compound of Interest

Compound Name:	*3-Quinolin-6-ylphenol*
Cat. No.:	*B7625297*

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Executive Summary: The Purity Paradox in Heterocyclic Scaffolds

3-Quinolin-6-ylphenol ($C_{15}H_{11}NO$, MW: 221.26 g/mol) is a critical biaryl scaffold, often utilized in the synthesis of type II kinase inhibitors and intercalating agents. In drug discovery, "purity" is not a singular metric but a composite of chemical integrity, isomeric fidelity, and solvate composition.

While High-Performance Liquid Chromatography (HPLC) is the industry standard for detecting organic impurities, it frequently fails to account for inorganic contaminants, moisture, and trapped solvents—factors that drastically alter molarity in biological assays. Elemental Analysis (EA), specifically Carbon-Hydrogen-Nitrogen (CHN) combustion, serves as the definitive "bulk property" verification.

This guide compares EA against HPLC and quantitative NMR (qNMR), establishing a self-validating protocol for verifying **3-Quinolin-6-ylphenol**.

Technical Profile: 3-Quinolin-6-ylphenol

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- IUPAC Name: 3-(quinolin-6-yl)phenol
- Molecular Formula: $C_{15}H_{11}NO$
- Molecular Weight: 221.26 g/mol
- Structure: A phenolic ring attached at the meta-position to the 6-position of a quinoline core.
- Critical Attribute: The quinoline nitrogen is a hydrogen bond acceptor, making the crystalline lattice prone to forming hydrates or hydrochlorides (if isolated from acidic media).

Theoretical Composition (Anhydrous)

Element	Count	Atomic Mass	Total Mass	Theoretical %
Carbon	15	12.011	180.165	81.43%
Hydrogen	11	1.008	11.088	5.01%
Nitrogen	1	14.007	14.007	6.33%
Oxygen	1	15.999	15.999	7.23%

Comparative Analysis: EA vs. HPLC vs. qNMR

To validate the purity of **3-Quinolin-6-ylphenol**, researchers must choose the method that addresses the specific "blind spots" of their synthesis workflow.

Table 1: Performance Matrix

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Feature	Elemental Analysis (CHN)	HPLC-UV (254 nm)	qNMR (^{1}H)
Primary Detection	Bulk elemental mass ratios	Chromophore absorption	Proton molar ratios
Sensitivity	±0.3% (Absolute accuracy)	<0.05% (Impurity detection)	~1.0% (Quantitation limit)
Blind Spots	Isomers (e.g., 4-quinolinyl analog), Trace organics	Inorganic salts, Water, Trapped solvents	Inorganic salts (unless internal std used)
Best For	Verifying bulk composition, Hydrate detection, Salt stoichiometry	Detecting organic byproducts, Isomer separation	Absolute purity assay, Solvent quantification
Sample Req.	1–3 mg (Destructive)	<1 mg (Non-destructive)	5–10 mg (Non-destructive)

Critical Insight: The "Water Trap"

Quinoline derivatives are hygroscopic. A sample of **3-Quinolin-6-ylphenol** that appears >99% pure by HPLC may actually be a hemihydrate ($C_{15}H_{11}NO \cdot 0.5\ H_2O$).[1]

- HPLC Result: 99.5% Area (Water is invisible to UV).
- EA Result: Carbon drops to 78.2% (Theoretical: 81.4%).
- Conclusion:EA is the only method that flags the bulk mass error caused by hydration without requiring specific water-suppression pulse sequences.

Experimental Protocol: CHN Analysis of 3-Quinolin-6-ylphenol

Objective: Determine if the synthesized solid matches the theoretical $C_{15}H_{11}NO$ composition within the acceptable tolerance (±0.4%).

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Step 1: Sample Preparation & Drying

- Causality: Nitrogen heterocycles can trap synthesis solvents (e.g., Ethanol, DCM) in the lattice.
- Protocol: Dry 50 mg of sample in a vacuum oven at 60°C for 4 hours over P_2O_5.
- Validation: Run a TGA (Thermogravimetric Analysis) or simple melting point check. If MP is sharp (218–220°C), proceed.

Step 2: Combustion Optimization

- Challenge: The fused quinoline ring is thermally stable and can form refractory carbon nitrides (char) that trap nitrogen, leading to low N% results.
- Solution: Use a combustion aid.
  - Weigh 2.0 ± 0.1 mg of sample into a tin capsule.
  - Add 5–10 mg of Tungsten Trioxide (WO_3) or Vanadium Pentoxide (V_2O_5) powder to the capsule.
  - Why? These oxides provide a localized oxygen flux and catalyze the complete oxidation of the heterocyclic ring at 950–1000°C.

Step 3: Analysis & Calculation

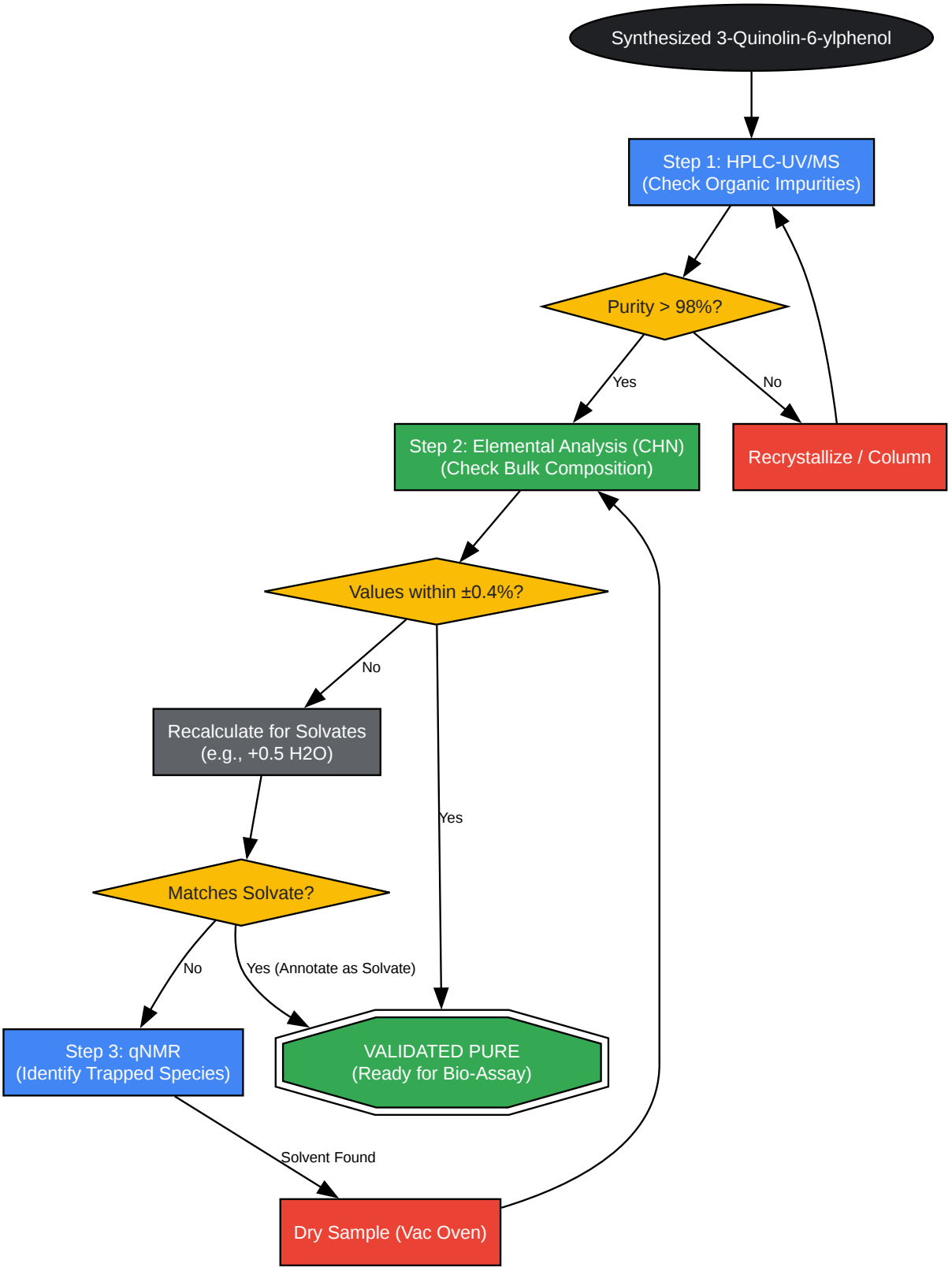
- Run the analyzer (e.g., Elementar vario, PerkinElmer 2400).
- Acceptance Criteria:
  - Pass: Values within ±0.4% of theoretical (C: 81.03–81.83%).
  - Fail (Low C, Low N): Suspect trapped solvent or moisture. Recalculate for 0.5 H_2O or 0.1 CH_2Cl_2.
  - Fail (Correct C, Low N): Incomplete combustion. Increase oxygen dose or combustion time.

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Decision Logic & Workflow

The following diagram illustrates the logical flow for validating purity, ensuring no "blind spots" remain.

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Figure 1: Integrated Purity Verification Workflow. This logic gate ensures that "invisible" impurities like water or inorganic salts do not compromise the final purity assignment.

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